

Benzyltrimethylammonium Chloride: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: *Benzyltrimethylammonium chloride*

Cat. No.: *B145910*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the core applications of **Benzyltrimethylammonium chloride** (BTMAC) as a surfactant in various research contexts. While primarily recognized for its role as a phase-transfer catalyst, its surfactant properties are critical in applications ranging from nanoparticle synthesis to the formulation of drug delivery systems. This document provides a comprehensive overview of its physicochemical properties, available data on its surfactant behavior, and detailed experimental protocols for its use.

Core Properties of Benzyltrimethylammonium Chloride

BTMAC is a quaternary ammonium salt characterized by a hydrophilic ammonium head and a hydrophobic benzyl group. This amphiphilic nature underlies its utility as both a phase-transfer catalyst and a surfactant.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Benzyltrimethylammonium chloride** is presented in Table 1.

Property	Value	References
CAS Number	56-93-9	
Molecular Formula	C ₁₀ H ₁₆ ClN	
Molecular Weight	185.69 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	239 °C (decomposes)	
Solubility	Soluble in water and ethanol	
Stability	Stable up to 135 °C	

Surfactant Properties

Direct quantitative data for the surfactant properties of **Benzyltrimethylammonium chloride**, such as its Critical Micelle Concentration (CMC) and surface tension, are not readily available in the literature. However, data from closely related alkylbenzyltrimethylammonium chlorides can provide valuable estimates. The CMC is the concentration at which surfactant molecules self-assemble into micelles, and it is a critical parameter for any application involving micellar solubilization or nanoparticle formation.

It is crucial to note that the following data is for a related compound and should be considered as an approximation for BTMAC. Experimental determination is recommended for specific applications.

Synthesis of Benzyltrimethylammonium Chloride

For researchers who may need to synthesize BTMAC in-house, a general laboratory-scale procedure is outlined below. The synthesis typically involves the quaternization of trimethylamine with benzyl chloride.

Synthesis Protocol

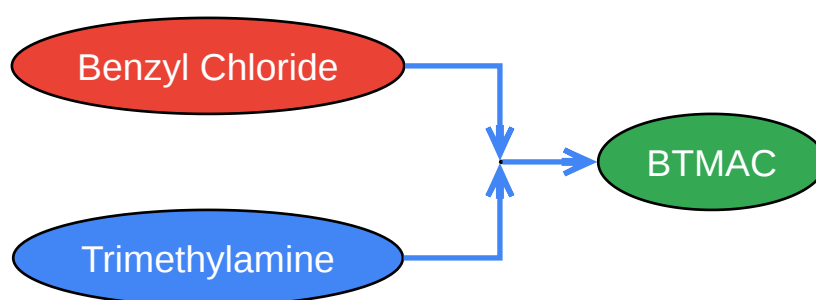
Materials:

- Benzyl chloride
- Trimethylamine (e.g., 25% in methanol)
- Absolute ethanol
- Diethyl ether

Procedure:

- Dissolve benzyl chloride in a minimal amount of absolute ethanol in a round-bottom flask equipped with a stir bar and a reflux condenser.
- Slowly add an excess of trimethylamine solution to the stirred solution of benzyl chloride at room temperature.
- Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol and diethyl ether.
- Collect the purified white crystalline product by filtration and dry under vacuum.

A schematic of the synthesis reaction is provided below.



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BTMAC Synthesis Reaction

Applications in Nanoparticle Synthesis

BTMAC can function as a capping or stabilizing agent in the synthesis of various nanoparticles. Its cationic headgroup adsorbs to the nanoparticle surface, providing electrostatic stabilization and preventing aggregation. The benzyl group provides a steric barrier.

Experimental Protocol: Synthesis of Gold Nanoparticles (AuNPs)

This protocol is adapted from methods using similar cationic surfactants as capping agents.^[2]

Materials:

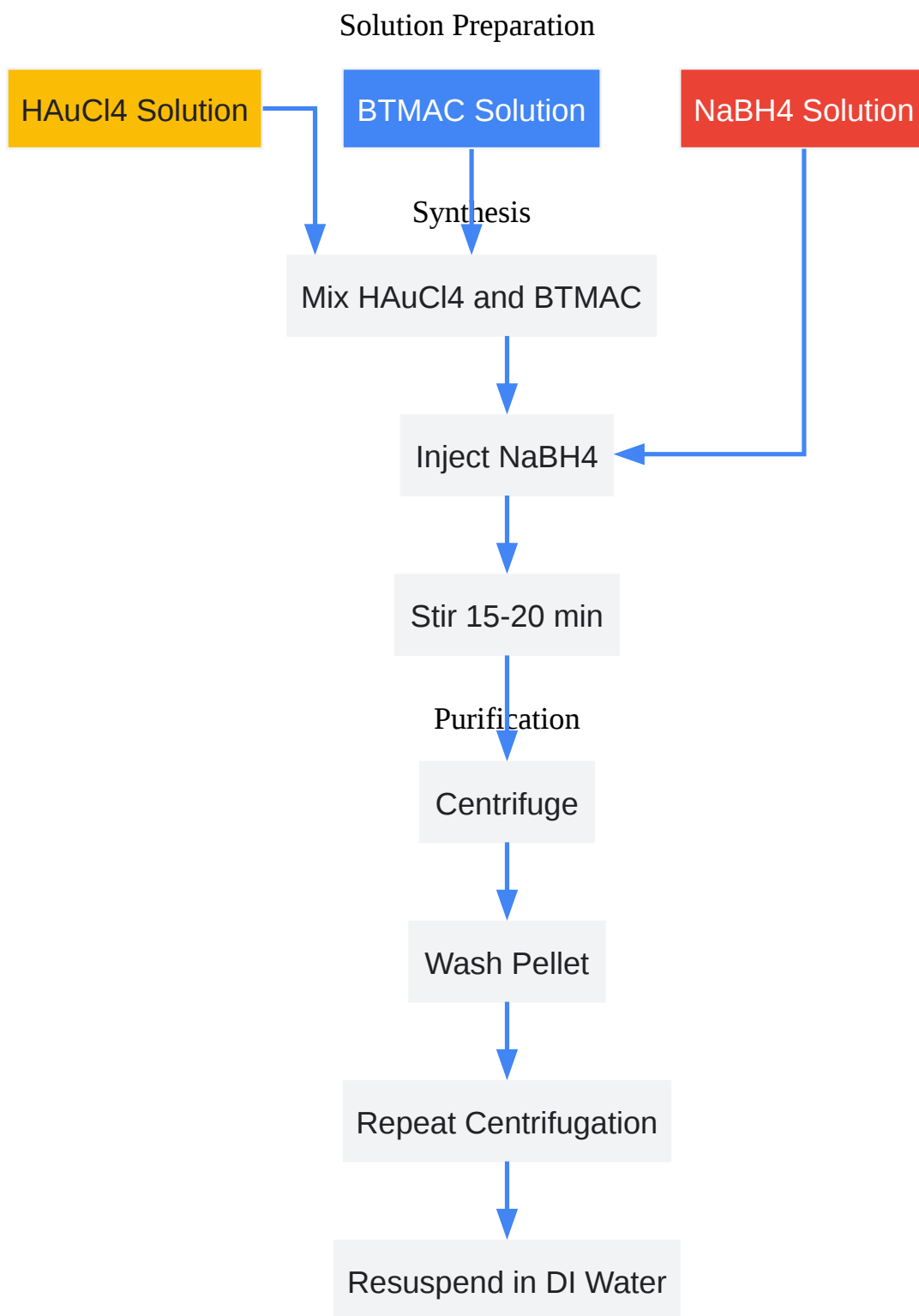
- Gold(III) chloride trihydrate ($\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$)
- **Benzyltrimethylammonium chloride (BTMAC)**
- Sodium borohydride (NaBH_4)
- Deionized water

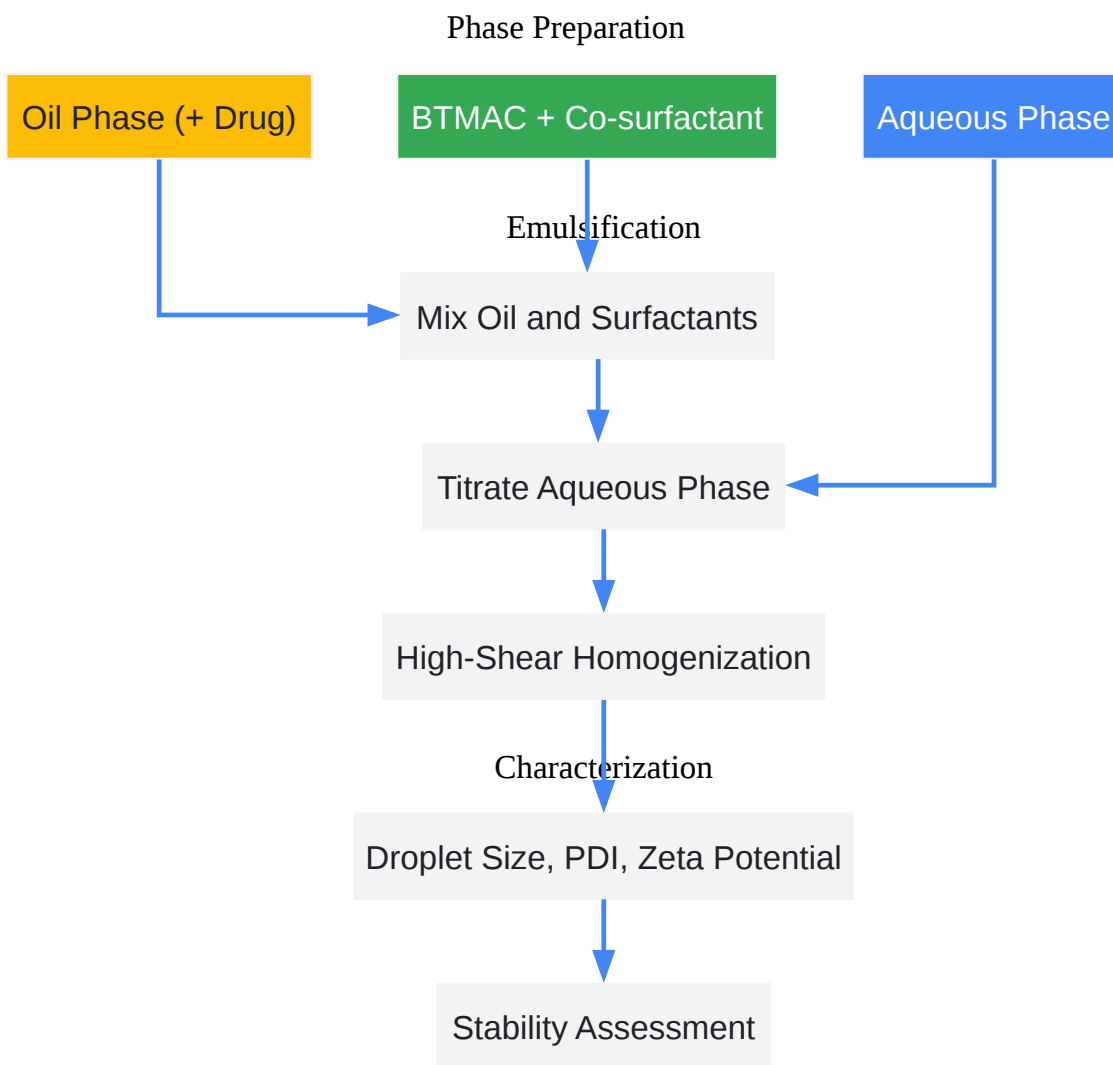
Procedure:

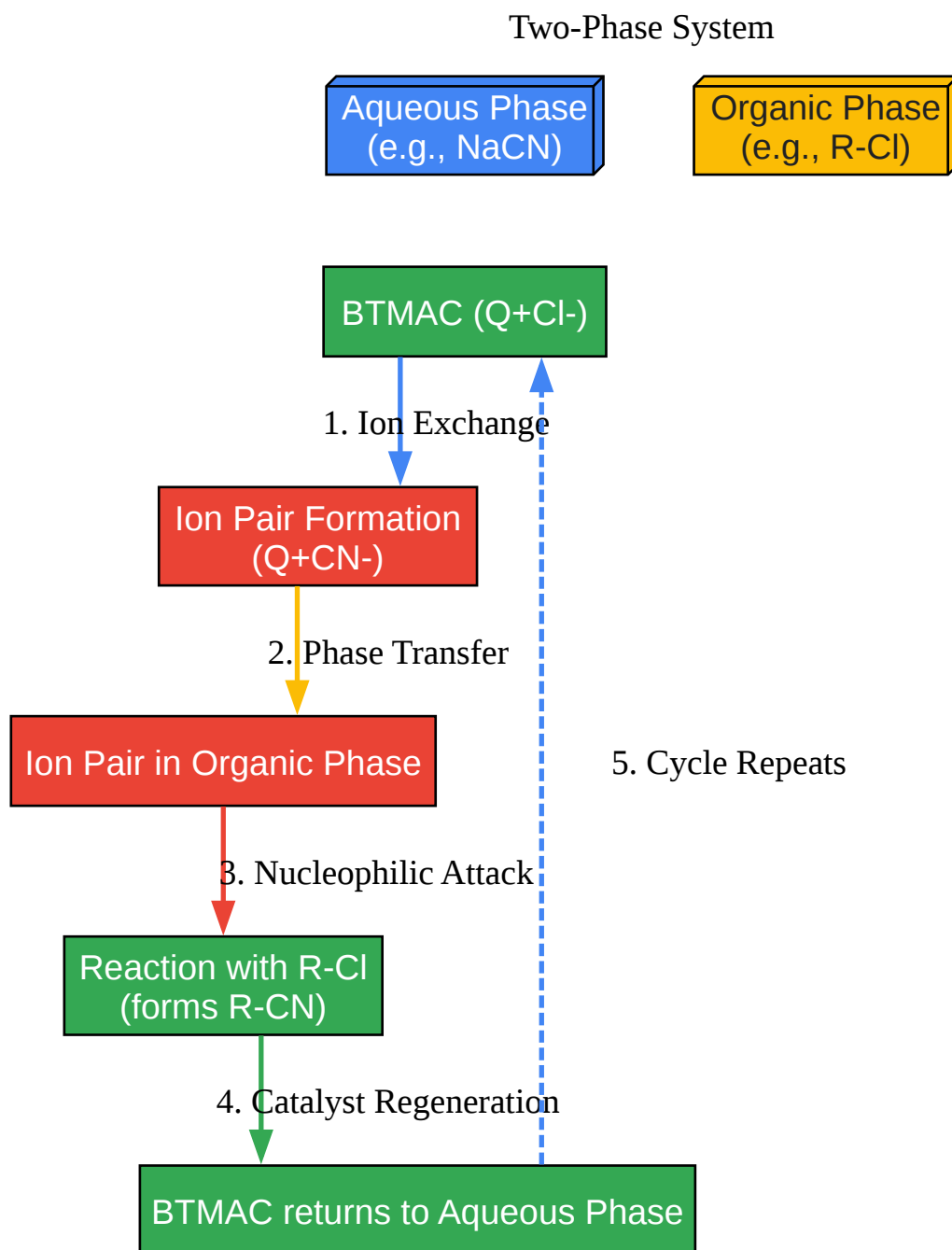
- **Preparation of Gold Precursor Solution:** Prepare a 0.01 M aqueous solution of HAuCl_4 .
- **Preparation of BTMAC Solution:** Prepare a 0.1 M aqueous solution of BTMAC.
- **Synthesis:** a. In a clean glass flask, add 20 mL of the 0.1 M BTMAC solution. b. To this, add 0.25 mL of the 0.01 M HAuCl_4 solution while stirring vigorously. c. Prepare a fresh 0.01 M solution of NaBH_4 in ice-cold deionized water. d. Rapidly inject 0.6 mL of the ice-cold NaBH_4 solution into the HAuCl_4 -BTMAC mixture with vigorous stirring. e. The solution should immediately turn a characteristic ruby-red color, indicating the formation of AuNPs. f. Continue stirring for an additional 15-20 minutes to ensure the reaction is complete.
- **Purification:** a. The resulting nanoparticle dispersion can be purified by centrifugation to remove excess reactants. b. Centrifuge the solution at a speed sufficient to pellet the AuNPs.

(e.g., 12,000 rpm for 30 minutes). c. Discard the supernatant and resuspend the pellet in deionized water. Repeat this washing step twice.

- Characterization: The size, shape, and surface charge of the synthesized AuNPs can be characterized using techniques such as UV-Vis Spectroscopy, Dynamic Light Scattering (DLS), and Transmission Electron Microscopy (TEM).







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References

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